

A Technical Guide to Stella Blue: A Phenoxazinium-Based Compound

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Compound of Interest

Compound Name:	Stella blue
CAS No.:	85213-55-4
Cat. No.:	B12702078

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This technical guide provides an in-depth overview of **Stella Blue**, a phenoxazinium salt identified as 3-N,3-N-diethyl-7-N,7-N-dimethyl-10H-phenoxazin-10-ium-3,7-diamine perchlorate. While specific research on "**Stella Blue**" as a named drug candidate is not publicly available, this document extrapolates its discovery context, potential synthesis, and likely mechanisms of action based on the well-established chemistry and biological activities of the phenoxazinium dye class to which it belongs. This guide is intended for researchers, scientists, and drug development professionals interested in the potential of this and similar compounds.

Introduction to Stella Blue and the Phenoxazinium Class

Stella Blue is a specific chemical entity within the broader family of phenoxazinium dyes.^[1] These heterocyclic compounds are characterized by a core phenoxazine ring system and are known for their vibrant color and fluorescence properties.^[2] Historically, dyes have been pivotal in the discovery of new drugs, serving as starting points for major therapeutic classes like sulfa antibiotics and antifungal azoles.^[3] Phenoxazine derivatives, in particular, have a rich history in medicinal chemistry, with members of this class exhibiting a wide range of pharmacological activities, including anticancer, antimalarial, antiviral, and antimicrobial effects.^[2] The planar,

aromatic structure of phenoxaziniums allows them to intercalate with DNA, a mechanism that underpins some of their biological activities.[2]

Physicochemical Properties of Stella Blue

Based on its chemical structure, the following properties of **Stella Blue** have been computationally derived and are available in public databases.

Property	Value	Source
Molecular Formula	C18H24ClN3O5	PubChem[1]
Molecular Weight	397.9 g/mol	PubChem[1]
IUPAC Name	3-N,3-N-diethyl-7-N,7-N-dimethyl-10H-phenoxazin-10-ium-3,7-diamine perchlorate	PubChem[1]
InChIKey	PAGLNXBVCONORK-UHFFFAOYSA-N	PubChem[1]
SMILES	<chem>CCN(CC)C1=CC2=C(C=C1)[NH2+]C3=C(O2)C=C(C=C3)N(C)C.[O-]Cl(=O)(=O)=O</chem>	PubChem[1]

Synthesis of Stella Blue and Related Phenoxazinium Dyes

While a specific, published synthesis protocol for **Stella Blue** was not identified, a plausible synthetic route can be devised based on established methods for creating analogous phenoxazinium and phenothiazinium dyes. A common approach involves the condensation of substituted anilines and phenols.

Proposed Experimental Protocol for Synthesis:

A potential synthesis of the **Stella Blue** core structure could involve the acid-catalyzed condensation of a p-nitroso-N,N-dialkylaniline with a substituted aminophenol. The final product would be obtained after purification by column chromatography.

- **Step 1: Synthesis of the Phenoxazine Core.** A general method for forming the phenoxazine ring is the condensation of a substituted aminophenol with a catechol derivative or through the cyclization of o-aminophenoxy derivatives. For **Stella Blue**, a plausible route involves the reaction of 3-(diethylamino)phenol with 4-nitroso-N,N-dimethylaniline in the presence of an acid catalyst, followed by oxidation to form the phenoxazinium salt.
- **Step 2: Purification.** The crude product can be purified using column chromatography on silica gel, with a solvent gradient of methanol in methylene chloride.
- **Step 3: Salt Formation.** The final perchlorate salt can be obtained by treating the purified phenoxazinium cation with perchloric acid.

This proposed synthesis is based on general procedures for phenoxazinium dye synthesis and would require optimization for this specific target molecule.

Biological Activity and Potential Therapeutic Applications

Phenoxazinium dyes have been investigated for a variety of therapeutic applications due to their diverse biological activities.

- **Antimicrobial Activity:** Related phenoxazinium and benzo[a]phenoxazinium dyes have demonstrated potent, broad-spectrum antimicrobial activity, particularly as photosensitizers in photodynamic therapy.[4][5] The mechanism often involves the generation of reactive oxygen species upon light activation, leading to microbial cell death.
- **Anticancer and Antitumor Activity:** The planar structure of the phenoxazine ring allows for intercalation into DNA, which can disrupt DNA replication and transcription, leading to cytotoxic effects in cancer cells.[2] Nile blue, a related benzo[a]phenoxazinium dye, has been shown to selectively accumulate in tumors.[2]
- **Antimalarial Activity:** Historically, synthetic dyes, including phenoxazines, have been explored for their antimalarial properties.[2] Compounds like Nile Blue and Brilliant Cresyl Blue have shown efficacy against Plasmodium species.[2]

- **Fluorescent Probes:** The inherent fluorescence of phenoxazinium dyes makes them valuable tools in biological research as stains and probes for cellular components like lipids and lysosomes, and for DNA quantification.[\[2\]](#)

Quantitative Data for Structurally Related Compounds:

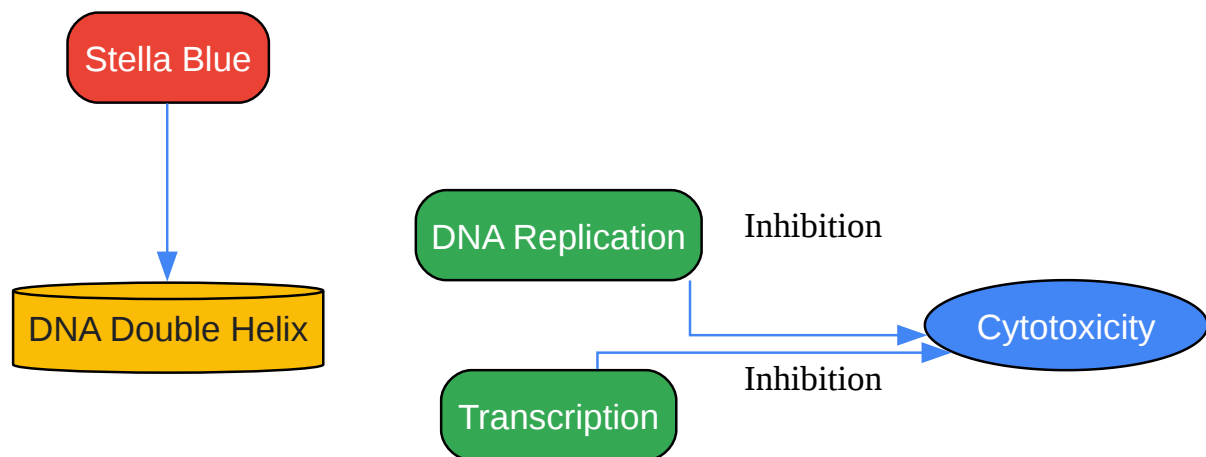
The following table summarizes photodynamic antimicrobial activity for chalcogen analogues of benzo[a]phenoxazinium dyes, demonstrating the potential potency of this class of compounds.

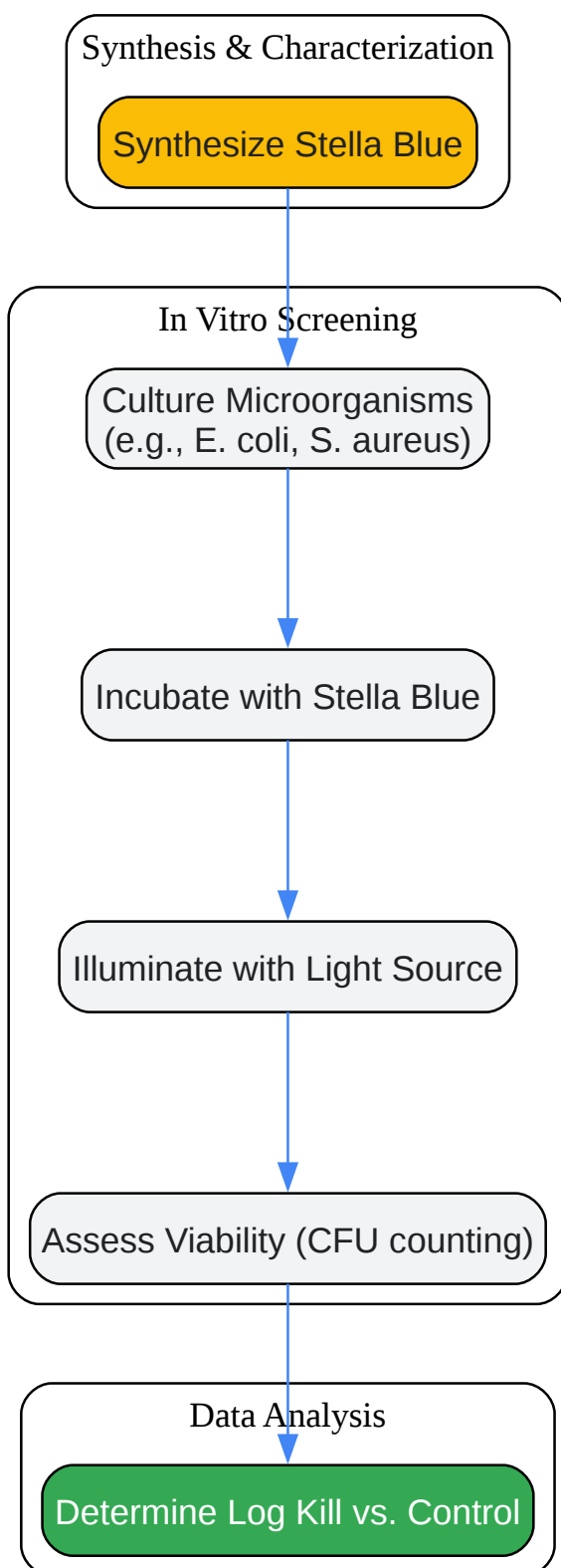
Compound	Organism	Log Kill (at 32 J/cm ²)	Reference
EtNBA (Oxygen analogue)	<i>E. faecalis</i>	~2.5	[5]
EtNBS (Sulfur analogue)	<i>E. faecalis</i>	~3.0	[5]
EtNBSe (Selenium analogue)	<i>E. faecalis</i>	>5.0	[5]
EtNBA (Oxygen analogue)	<i>E. coli</i>	~1.5	[5]
EtNBS (Sulfur analogue)	<i>E. coli</i>	~2.0	[5]
EtNBSe (Selenium analogue)	<i>E. coli</i>	>4.0	[5]
EtNBA (Oxygen analogue)	<i>C. albicans</i>	~2.0	[5]
EtNBS (Sulfur analogue)	<i>C. albicans</i>	~2.5	[5]
EtNBSe (Selenium analogue)	<i>C. albicans</i>	>5.0	[5]

Visualizations

Signaling Pathway: DNA Intercalation

The following diagram illustrates the proposed mechanism of action for **Stella Blue** as a DNA intercalating agent, a common mechanism for planar aromatic compounds of this class.





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- [4. Synthesis and properties of benzo\[a\]phenoxazinium chalcogen analogues as novel broad-spectrum antimicrobial photosensitizers - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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